

An In-depth Technical Guide to Beryllium Oxalate

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Compound of Interest

Compound Name: *Beryllium oxalate*

Cat. No.: *B12645192*

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This guide provides a comprehensive overview of **beryllium oxalate**, focusing on its chemical identifiers, physical properties, synthesis, thermal decomposition, and associated safety protocols. The information is intended for researchers, scientists, and professionals in drug development and material science who require detailed technical data on this compound.

Identifiers and Chemical Properties

Beryllium oxalate is an inorganic compound with the chemical formula BeC_2O_4 .^[1] It is a salt of beryllium and oxalic acid, which can exist in an anhydrous form as well as crystalline hydrates.^[1]

Table 1: Chemical Identifiers for **Beryllium Oxalate**

Identifier	Value
CAS Number	3173-18-0[1][2][3]
PubChem CID	6451522[1][2]
ChemSpider	4953986[1]
CompTox Dashboard (EPA)	DTXSID60185620[1][2]
InChI	InChI=1S/C2H2O4.Be/c3-1(4)2(5)6;/h(H,3,4)(H,5,6);/q;+2/p-2[1][2]
InChIKey	XQZGLPVUHKSNBQ-UHFFFAOYSA-L[1][2]
SMILES	[Be+2].C(=O)(C(=O)[O-])[O-][1][2]

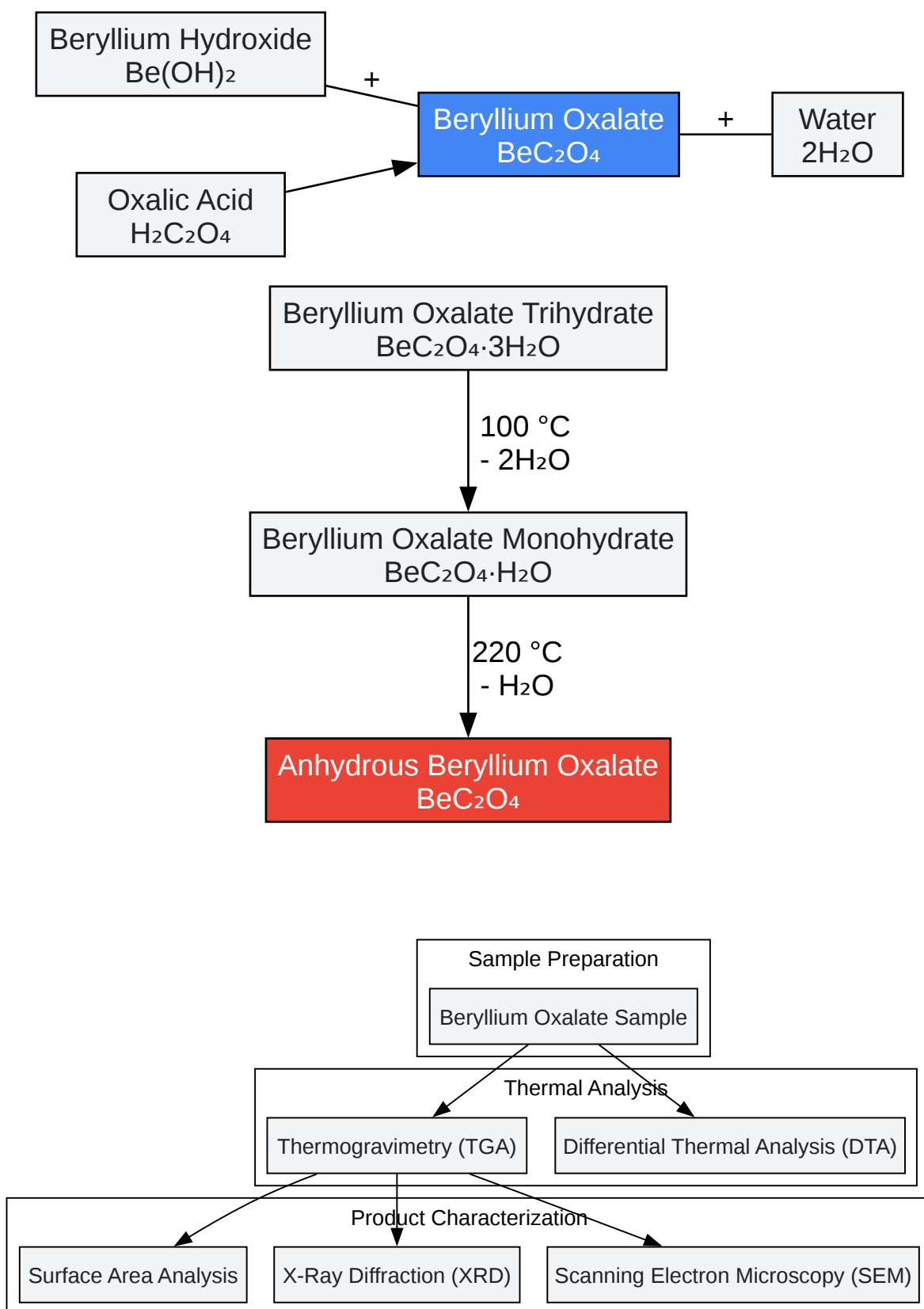
Table 2: Physicochemical Properties of **Beryllium Oxalate**

Property	Value
Molecular Formula	BeC ₂ O ₄ [1][2]
Molar Mass	97.03 g/mol [1][2]
Appearance	Colorless crystals[1]
Solubility in Water	Soluble[1]
Boiling Point	365.1 °C (689.2 °F; 638.2 K)[1]
Flash Point	188.8 °C (371.8 °F; 461.9 K)[1]

Synthesis and Experimental Protocols

Beryllium oxalate can be synthesized through the reaction of beryllium hydroxide with oxalic acid.[1] A common form of this compound used in research is its trihydrate, BeC₂O₄·3H₂O.

The direct synthesis of **beryllium oxalate** is achieved by reacting beryllium hydroxide with oxalic acid, yielding **beryllium oxalate** and water.



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References

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